

Desnitrotolcapone: A Comprehensive Technical Guide on its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Desnitrotolcapone*

CAS No.: *1391053-03-4*

Cat. No.: *B129840*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Desnitrotolcapone, with the IUPAC name (3,4-dihydroxyphenyl)-(4-methylphenyl)methanone, is a key metabolite and related compound of Tolcapone, a potent catechol-O-methyltransferase (COMT) inhibitor used in the management of Parkinson's disease.[1][2] Understanding the chemical and structural properties of **Desnitrotolcapone** is crucial for metabolism studies, impurity profiling, and the development of analytical methods in the pharmaceutical industry. This guide provides an in-depth analysis of its chemical identity, structural features, physicochemical properties, and relevant methodologies for its synthesis and characterization.

Chemical Identity and Structure

Desnitrotolcapone is structurally differentiated from its parent compound, Tolcapone, by the absence of a nitro group at the 5-position of the 3,4-dihydroxyphenyl ring.[1] This structural modification significantly impacts its electronic and, consequently, its chemical properties.

Chemical Structure

The core structure of **Desnitrotolcapone** is a benzophenone, featuring a 3,4-dihydroxyphenyl group (a catechol moiety) and a 4-methylphenyl (p-tolyl) group linked by a carbonyl bridge.^[3]

Caption: 2D Chemical Structure of **Desnitrotolcapone**.

Molecular Identifiers

Identifier	Value	Source
IUPAC Name	(3,4-dihydroxyphenyl)-(4-methylphenyl)methanone	[3]
CAS Number	1391053-03-4	[3][4]
Molecular Formula	C14H12O3	[3]
Molecular Weight	228.24 g/mol	[3]
Canonical SMILES	<chem>CC1=CC=C(C=C1)C(=O)C2=CC(=C(C=C2)O)O</chem>	[3]
InChIKey	YNUSEKORCRKLMQ-UHFFFAOYSA-N	[3]

Physicochemical Properties

The physicochemical properties of **Desnitrotolcapone** are fundamental to its behavior in biological systems and analytical settings.

Property	Value	Notes
Exact Mass	228.078644241 Da	Computed by PubChem.[3]
Polar Surface Area	57.5 Å ²	A measure of the surface sum over all polar atoms, an important predictor of drug transport properties.[3]
Hydrogen Bond Donors	2	The two hydroxyl groups on the catechol ring.
Hydrogen Bond Acceptors	3	The two hydroxyl oxygens and the carbonyl oxygen.
Rotatable Bonds	2	The bonds flanking the carbonyl group, allowing for conformational flexibility.

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and structural elucidation of **Desnitrotolcapone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both the catechol and p-tolyl rings, as well as a singlet for the methyl group. The protons on the catechol ring will exhibit splitting patterns influenced by their neighboring protons. The chemical shifts of the hydroxyl protons can vary depending on the solvent and concentration.
- ¹³C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon, the aromatic carbons, and the methyl carbon. The chemical shifts of the carbons in the catechol ring will be influenced by the electron-donating hydroxyl groups.

Infrared (IR) Spectroscopy

The IR spectrum of **Desnitrotolcapone** would be characterized by the following key absorption bands:

- O-H stretching: A broad band in the region of 3200-3600 cm^{-1} , characteristic of the hydroxyl groups.
- C-H stretching (aromatic): Peaks typically appearing just above 3000 cm^{-1} .
- C=O stretching (carbonyl): A strong, sharp peak around 1640-1680 cm^{-1} , indicative of the benzophenone structure.
- C=C stretching (aromatic): Multiple peaks in the 1400-1600 cm^{-1} region.

Mass Spectrometry (MS)

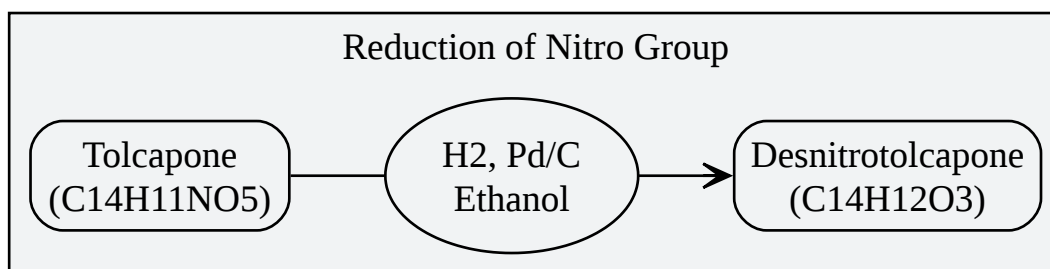
Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of **Desnitrotolcapone**.

- Molecular Ion Peak: The mass spectrum should show a molecular ion peak (M^+) at an m/z corresponding to the molecular weight of the compound (approximately 228.24).
- Fragmentation Pattern: Key fragmentation pathways would likely involve cleavage at the carbonyl group, leading to characteristic fragment ions corresponding to the p-tolyl and dihydroxybenzoyl moieties.

Synthesis and Purification

Desnitrotolcapone can be synthesized from Tolcapone through the reduction of the nitro group. A common laboratory-scale procedure involves catalytic hydrogenation.

Synthetic Pathway from Tolcapone



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **Desnitrotolcapone** from Tolcapone.

Experimental Protocol: Catalytic Hydrogenation of Tolcapone

- **Dissolution:** Dissolve Tolcapone in a suitable solvent such as ethanol or methanol in a reaction vessel.
- **Catalyst Addition:** Add a catalytic amount of palladium on carbon (Pd/C, typically 5-10% by weight).
- **Hydrogenation:** Purge the reaction vessel with hydrogen gas and maintain a hydrogen atmosphere (typically via a balloon or at a slightly positive pressure).
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Work-up:** Upon completion, filter the reaction mixture through a pad of celite to remove the palladium catalyst.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

Analytical Methodology

A validated analytical method is crucial for the quantification and purity assessment of **Desnitrotolcapone**. High-Performance Liquid Chromatography (HPLC) with UV detection is a commonly employed technique.

HPLC Method for Analysis

A stability-indicating HPLC method can be developed for the determination of **Desnitrotolcapone**.^[5]

Parameter	Condition	Rationale
Column	C18 reversed-phase (e.g., 4.6 x 250 mm, 5 µm)	Provides good separation for moderately polar compounds.
Mobile Phase	Isocratic or gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer, pH 3.0) and an organic modifier (e.g., acetonitrile or methanol).	The specific ratio or gradient profile should be optimized for ideal peak shape and resolution from impurities.
Flow Rate	1.0 mL/min	A standard flow rate for analytical HPLC.
Detection	UV spectrophotometer at a wavelength of maximum absorbance (determined by UV scan).	Desnitrotolcapone's aromatic system will have strong UV absorbance.
Injection Volume	10-20 µL	Standard injection volume for analytical HPLC.
Column Temperature	25-30 °C	To ensure reproducible retention times.

Method Validation

The analytical method should be validated according to ICH guidelines, including parameters such as:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Accuracy and Precision:** The closeness of the test results to the true value and the degree of scatter between a series of measurements, respectively.
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** The lowest amount of analyte that can be detected and quantified with acceptable precision and accuracy.
- **Robustness:** The capacity of the method to remain unaffected by small, deliberate variations in method parameters.

Biological Context and Activity

Desnitrotolcapone is a metabolite of Tolcapone.[6] The metabolism of Tolcapone is complex, with the reduction of the nitro group to an amine being a minor pathway.[7][8][9] This amine derivative can then undergo further metabolic transformations.[7][8] While Tolcapone's primary mechanism of action is the inhibition of COMT, the specific biological activity and pharmacological profile of **Desnitrotolcapone** are not as extensively characterized.[1][6] Its presence as a metabolite and potential impurity necessitates its study to fully understand the safety and efficacy profile of Tolcapone.

Conclusion

Desnitrotolcapone is a chemically significant compound in the context of the pharmaceutical agent Tolcapone. This guide has provided a comprehensive overview of its chemical structure, physicochemical properties, and the methodologies for its synthesis and analysis. A thorough understanding of these aspects is indispensable for researchers and professionals involved in the development, manufacturing, and quality control of Tolcapone and related pharmaceutical products.

References

- PubChem. **Desnitrotolcapone**. National Center for Biotechnology Information. [[Link](#)]

- Jorga, K. M., Fotteler, B., Heizmann, P., & Zürcher, G. (1998). Metabolism and excretion of tolcapone, a novel inhibitor of catechol-O-methyltransferase. *British Journal of Clinical Pharmacology*, 45(5), 453–460. [[Link](#)]
- Jorga, K. M., Fotteler, B., Heizmann, P., & Zürcher, G. (1998). Metabolism and Excretion of Tolcapone, a Novel Inhibitor of catechol-O-methyltransferase. PubMed. [[Link](#)]
- ResearchGate. Metabolism and excretion of tolcapone, a novel inhibitor of catechol-O-methyltransferase. [[Link](#)]
- Drugs.com. Tolcapone: Package Insert / Prescribing Information. [[Link](#)]
- Factor, S. A., & Weiner, W. J. (2008). Tolcapone: review of its pharmacology and use as adjunctive therapy in patients with Parkinson's disease. PubMed Central. [[Link](#)]
- FDA Global Substance Registration System. **DESNITROTOLCAPONE**. [[Link](#)]
- PubChem. Tolcapone. National Center for Biotechnology Information. [[Link](#)]
- Jorga, K. M., & Aitken, J. W. (1997). Population pharmacokinetics of tolcapone in parkinsonian patients in dose finding studies. PubMed Central. [[Link](#)]
- Jorga, K. M., Fotteler, B., Zürcher, G., & Furet, P. (1997). Pharmacokinetics and pharmacodynamics after oral and intravenous administration of tolcapone, a novel adjunct to Parkinson's disease therapy. PubMed. [[Link](#)]
- CAS Common Chemistry. Tolcapone. [[Link](#)]
- Dingemanse, J., Jorga, K. M., Zürcher, G., & Aitken, J. W. (1995). Integrated pharmacokinetics and pharmacodynamics of the novel catechol-O-methyltransferase inhibitor tolcapone during first administration to humans. PubMed. [[Link](#)]
- McCoy, C., & Tadi, P. (2023). Tolcapone. StatPearls - NCBI Bookshelf. [[Link](#)]
- Chemistry Steps. Identifying Unknown from IR, NMR, and Mass Spectrometry. [[Link](#)]
- Jorga, K. M., & Fager, G. (1996). Pharmacokinetics, pharmacodynamics, and tolerability of tolcapone: a review of early studies in volunteers. PubMed. [[Link](#)]

- Chemistry Stack Exchange. Which organic compound's NMR and IR are these? Can't find out. (Data available: Melting Point ~ 116 °C). [\[Link\]](#)
- Nicolas, J. M., et al. (2022). An Update on Stiripentol Mechanisms of Action: A Narrative Review. PubMed Central. [\[Link\]](#)
- Jorga, K. M., Zürcher, G., & Fager, G. (1999). The effect of tolcapone on the pharmacokinetics of benserazide. PubMed. [\[Link\]](#)
- Al-Shehri, S., & El-Sayed, Y. S. (2020). A Stability-Indicating HPLC-DAD Method for Determination of Stiripentol: Development, Validation, Kinetics, Structure Elucidation and Application to Commercial Dosage Form. National Institutes of Health. [\[Link\]](#)
- ResearchGate. (a) ¹H NMR, (b) ¹³C NMR, and (c) FT-IR spectra of m-nitroacetophenone. [\[Link\]](#)
- Simplifying Synthesis. (2025). Total Synthesis of Daphnepapytone A (Nay, Stoltz, She, 2025). YouTube. [\[Link\]](#)
- Kim, K. B., et al. (2021). Analytical method development and dermal absorption of 2-amino-5-nitrophenol (2A5NP), a hair dye ingredient under oxidative condition. PubMed Central. [\[Link\]](#)
- Reddit. Best way to remember NMR and IR spectroscopy values? r/Mcat. [\[Link\]](#)
- PubChem. 2-Deoxypentonic acid. National Center for Biotechnology Information. [\[Link\]](#)
- Jack Westin. Nmr Spectroscopy - Molecular Structure And Absorption Spectra - MCAT Content. [\[Link\]](#)
- PubChem. Dehydroseneciophylline. National Center for Biotechnology Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Tolcapone | C₁₄H₁₁NO₅ | CID 4659569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Population pharmacokinetics of tolcapone in parkinsonian patients in dose finding studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Desnitrotolcapone | C₁₄H₁₂O₃ | CID 23509269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. DESNITROTOLCAPONE [drugfuture.com]
- 5. A Stability-Indicating HPLC-DAD Method for Determination of Stiripentol: Development, Validation, Kinetics, Structure Elucidation and Application to Commercial Dosage Form - PMC [pmc.ncbi.nlm.nih.gov]
- 6. drugs.com [drugs.com]
- 7. Metabolism and excretion of tolcapone, a novel inhibitor of catechol-O-methyltransferase - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Metabolism and excretion of tolcapone, a novel inhibitor of catechol-O-methyltransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Desnitrotolcapone: A Comprehensive Technical Guide on its Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129840/docs#desnitrotolcapone-a-comprehensive-technical-guide-on-its-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)